

# Application Notes and Protocols for Tyk2-IN-8

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## Compound of Interest

Compound Name: Tyk2-IN-8

Cat. No.: B2821830

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## Introduction

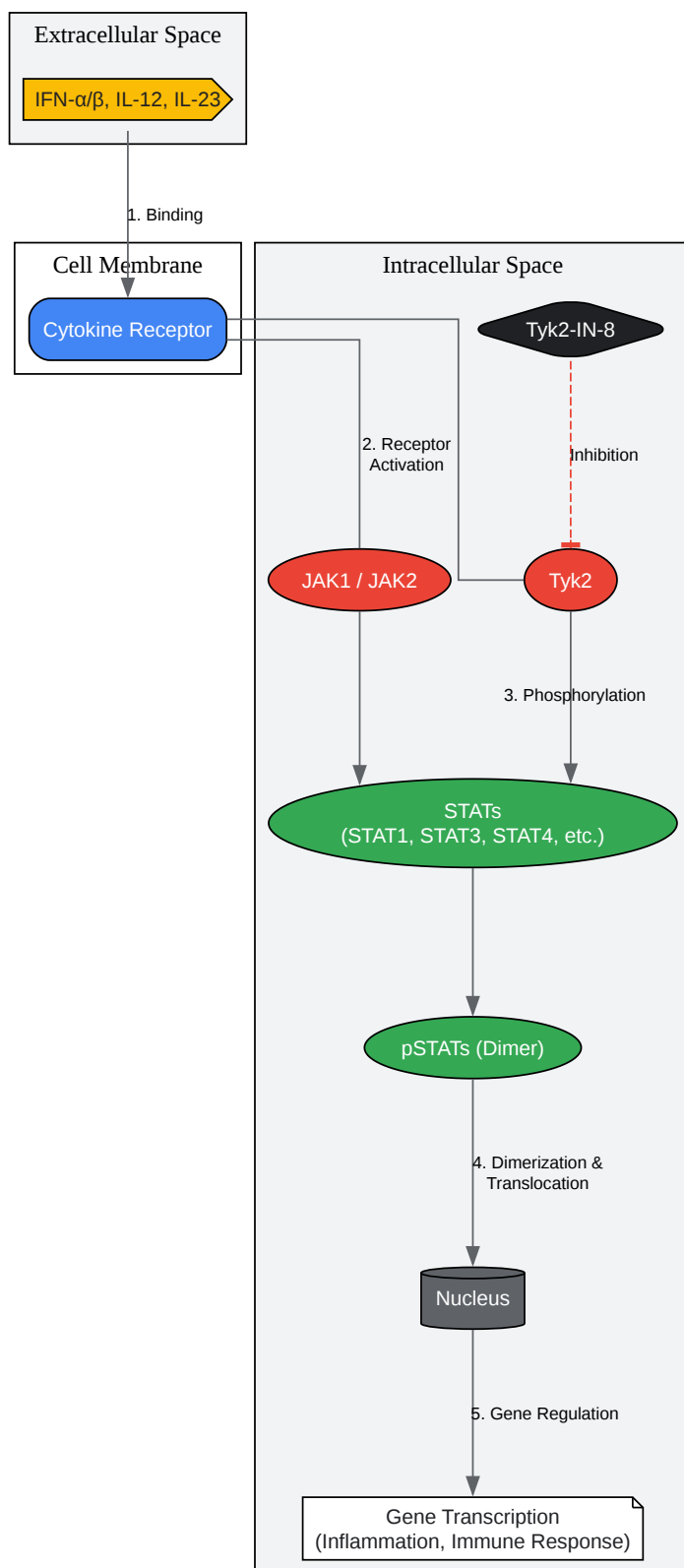
Tyrosine kinase 2 (Tyk2), a member of the Janus kinase (JAK) family, is a critical mediator of cytokine signaling pathways implicated in numerous autoimmune and inflammatory diseases. Tyk2 is associated with the receptors for key cytokines such as interleukin-12 (IL-12), interleukin-23 (IL-23), and type I interferons (IFN- $\alpha/\beta$ ). Dysregulation of the Tyk2 signaling cascade is linked to the pathogenesis of conditions like psoriasis, lupus, and inflammatory bowel disease. Consequently, selective inhibition of Tyk2 presents a promising therapeutic strategy.

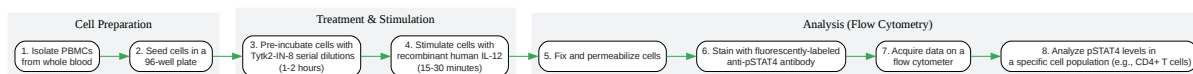
**Tyk2-IN-8** is a potent and selective inhibitor that targets the pseudokinase (Janus Homology 2, JH2) domain of Tyk2. This allosteric inhibition mechanism offers high selectivity for Tyk2 over other highly homologous JAK family members (JAK1, JAK2, and JAK3), potentially leading to a more favorable safety profile by minimizing off-target effects.

These application notes provide a comprehensive overview of the in vitro assays and protocols for characterizing the activity and selectivity of **Tyk2-IN-8**.

## Tyk2 Signaling Pathway

Tyk2, in partnership with other JAKs, mediates downstream signaling upon cytokine receptor engagement. This typically involves the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, which then translocate to the nucleus to regulate gene expression.





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